

Trehalose 6,6'-Dibehenate: A Technical Guide to Solubility and Physicochemical Properties

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Compound of Interest

Compound Name: Trehalose 6,6'-dibehenate

Cat. No.: B1254617

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Introduction

Trehalose 6,6'-dibehenate (TDB) is a synthetic analogue of the mycobacterial cord factor, trehalose 6,6'-dimycolate (TDM). It is a key immunomodulator and a potent adjuvant used in vaccine development to elicit strong T-helper 1 (Th1) and Th17 immune responses. The efficacy of TDB in formulations, particularly in liposomal systems, is intrinsically linked to its physicochemical properties, with solubility being a critical parameter for manufacturing, stability, and bioavailability. This technical guide provides a comprehensive overview of the known solubility and physicochemical characteristics of TDB, detailed experimental protocols for their determination, and a visualization of its immunological signaling pathway and formulation workflow.

Physicochemical Properties of Trehalose 6,6'-Dibehenate

Trehalose 6,6'-dibehenate is a large, non-ionic glycolipid. Its structure consists of a disaccharide trehalose core with two long-chain fatty acids (behenic acid) attached at the 6 and 6' positions. This amphiphilic nature dictates its solubility and behavior in various systems.

Table 1: General Physicochemical Properties of **Trehalose 6,6'-Dibehenate**

Property	Value	Source
Chemical Formula	C ₅₆ H ₁₀₆ O ₁₃	[1][2][3][4]
Molecular Weight	987.43 g/mol	[1][2][3][4]
CAS Number	66758-35-8	[1][2][3][4]
Appearance	Solid	[1]
Purity	≥95%	[1]
Storage	Store at -20°C	[1][2][4]
LogP (Computed)	11.34840	[2]
Polar Surface Area (PSA)	201.67 Å ²	[2][5]
Vapour Density (Computed)	1.08 ± 0.1 g/cm ³ (at 20°C, 760 Torr)	[2]

Solubility Profile

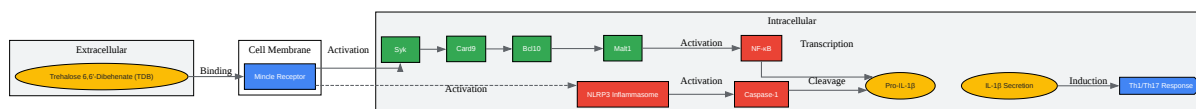
The long behenate chains of TDB render it practically insoluble in water and ethanol.[2][6] Its solubility in organic solvents and aqueous formulations is limited and often requires specific conditions such as heating and sonication to achieve dispersion.

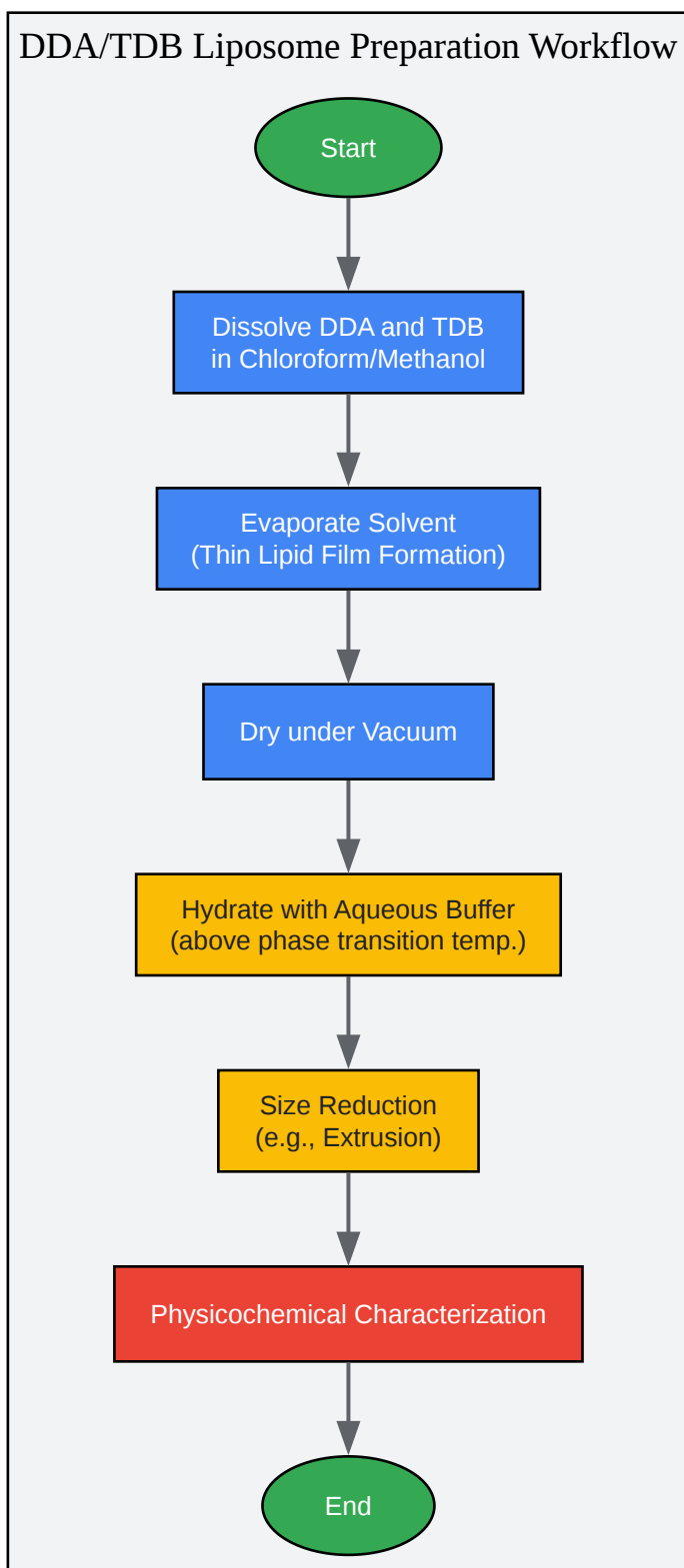
Table 2: Solubility Data for **Trehalose 6,6'-Dibehenate**

Solvent/System	Solubility	Conditions	Source
Water	Insoluble (1.5×10^{-8} g/L at 25°C)	-	[2]
Ethanol	Insoluble	-	[6]
Dimethylformamide (DMF)	0.5 mg/mL (0.51 mM)	Requires ultrasonic and warming to 60°C	[3]
Dimethyl sulfoxide (DMSO)	Slightly Soluble / Insoluble	-	[1][6]
Chloroform:Methanol: Water (65:25:4 v/v/v)	5 mg/mL	-	[6]
0.5% CMC-Na / 1% Tween-80 in Saline	4.95 mg/mL (5.01 mM)	Suspended solution; requires ultrasonic	[3]
15% Cremophor EL / 85% Saline	2.5 mg/mL (2.53 mM)	Suspended solution; requires ultrasonic	[3]

Biological Activity and Signaling Pathway

TDB functions as a potent vaccine adjuvant by activating the innate immune system. It is recognized by the C-type lectin receptor Mincle (Macrophage-inducible C-type lectin) expressed on the surface of antigen-presenting cells such as macrophages and dendritic cells. This binding initiates a signaling cascade that leads to the activation of the NLRP3 inflammasome and the production of pro-inflammatory cytokines, ultimately driving the development of robust Th1 and Th17 adaptive immune responses.[3][7]





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